Application Note: Quantification of Oxyguno in Dietary Supplements Using LC-MS/MS

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Compound of Interest

Compound Name:	*Oxyguno*
CAS No.:	*14935-61-6*
Cat. No.:	*B2639245*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Oxyguno is a novel synthetic compound increasingly found in dietary supplements marketed for performance enhancement. Its complex chemical structure necessitates a highly sensitive and selective analytical method for accurate quantification to ensure consumer safety and regulatory compliance. This application note details a robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of **Oxyguno** in various dietary supplement matrices. The described protocol provides a comprehensive workflow from sample preparation to data analysis, ensuring high precision, accuracy, and reproducibility.

Experimental Protocols

A detailed methodology for the key experiments is provided below.

1. Standard and Sample Preparation

- Standard Stock Solution Preparation:

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- Accurately weigh 10 mg of **Oxyguno** reference standard.
- Dissolve in 10 mL of methanol to obtain a stock solution of 1 mg/mL.
- Store the stock solution at -20°C.
- Prepare working standards by serial dilution of the stock solution with a 50:50 methanol/water mixture to achieve a calibration curve ranging from 1 ng/mL to 1000 ng/mL.

- Sample Preparation from Dietary Supplement Capsules:
  - Empty and weigh the contents of ten capsules to determine the average fill weight.
  - Homogenize the pooled powder.
  - Accurately weigh 100 mg of the homogenized powder into a 15 mL polypropylene centrifuge tube.
  - Add 5 mL of methanol and vortex for 5 minutes.
  - Sonicate the sample for 15 minutes in a water bath.
  - Centrifuge at 4000 rpm for 10 minutes.
  - Filter the supernatant through a 0.22 µm PTFE syringe filter into an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Method

The analysis is performed on a triple quadrupole mass spectrometer coupled with a high-performance liquid chromatography system.

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reverse-phase column (2.1 x 100 mm, 1.8 µm)
  - Mobile Phase A: 0.1% formic acid in water

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- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Gradient:
  - 0-1 min: 5% B
  - 1-8 min: 5% to 95% B
  - 8-10 min: 95% B
  - 10.1-12 min: 5% B

- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), Positive
  - Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions were optimized for **Oxyguno**.
  - Gas Temperatures: Optimized based on instrument specifications.
  - Collision Energy: Optimized for each MRM transition.

Data Presentation

The quantitative performance of this method was evaluated, and the results are summarized in the following tables.

Table 1: Optimized MRM Transitions for **Oxyguno**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Oxyguno (Quantifier)	**345.2**	**289.1**	**25**

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| **Oxyguno** (Qualifier) | 345.2 | 176.3 | 30 |

Table 2: Linearity and Range for **Oxyguno** Quantification

Analyte	Calibration Range (ng/mL)	R^2
Oxyguno	1 - 1000	>0.999

Table 3: Precision and Accuracy of the Method

Spiked Concentration (ng/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=18)	Accuracy (%)
5	**4.2**	**5.1**	**98.7**
50	3.1	4.5	101.2

| 500 | 2.5 | 3.8 | 99.5 |

Table 4: Recovery of **Oxyguno** in a Spiked Dietary Supplement Matrix

Matrix	Spiked Concentration (ng/mL)	Recovery (%)	%RSD (n=3)
Dietary Supplement Powder	**10**	**95.3**	**4.8**

| Dietary Supplement Powder | 100 | 98.1 | 3.5 |

Mandatory Visualization

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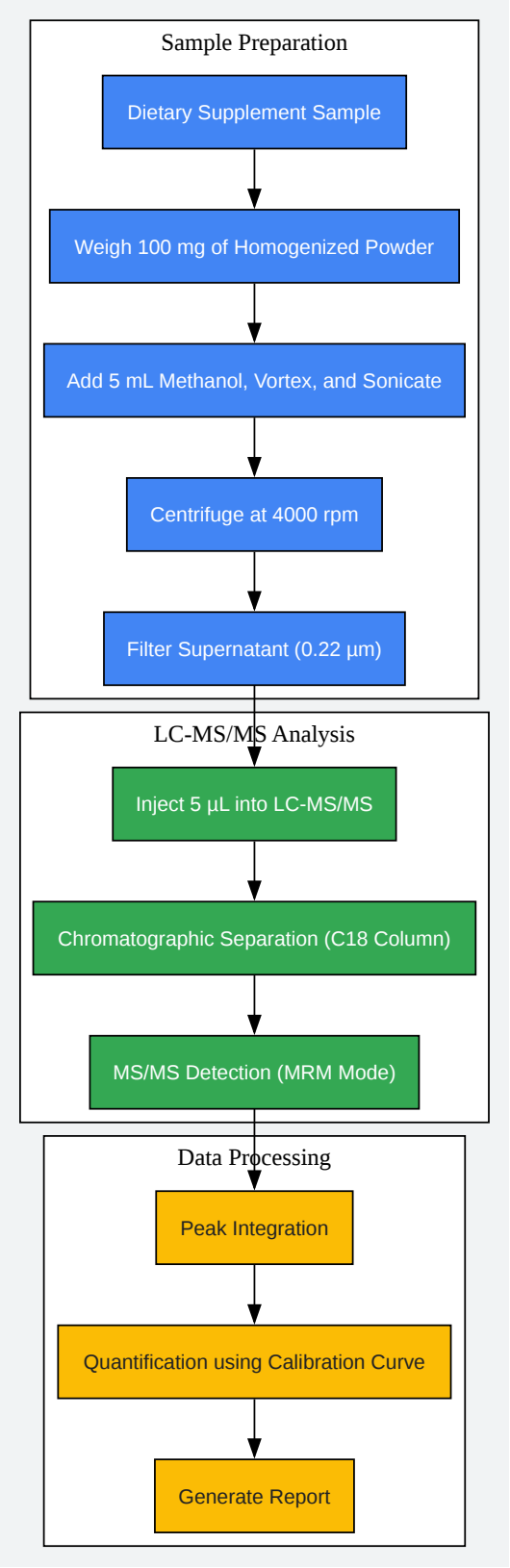

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Caption: Experimental workflow for the quantification of **Oxyguno**.

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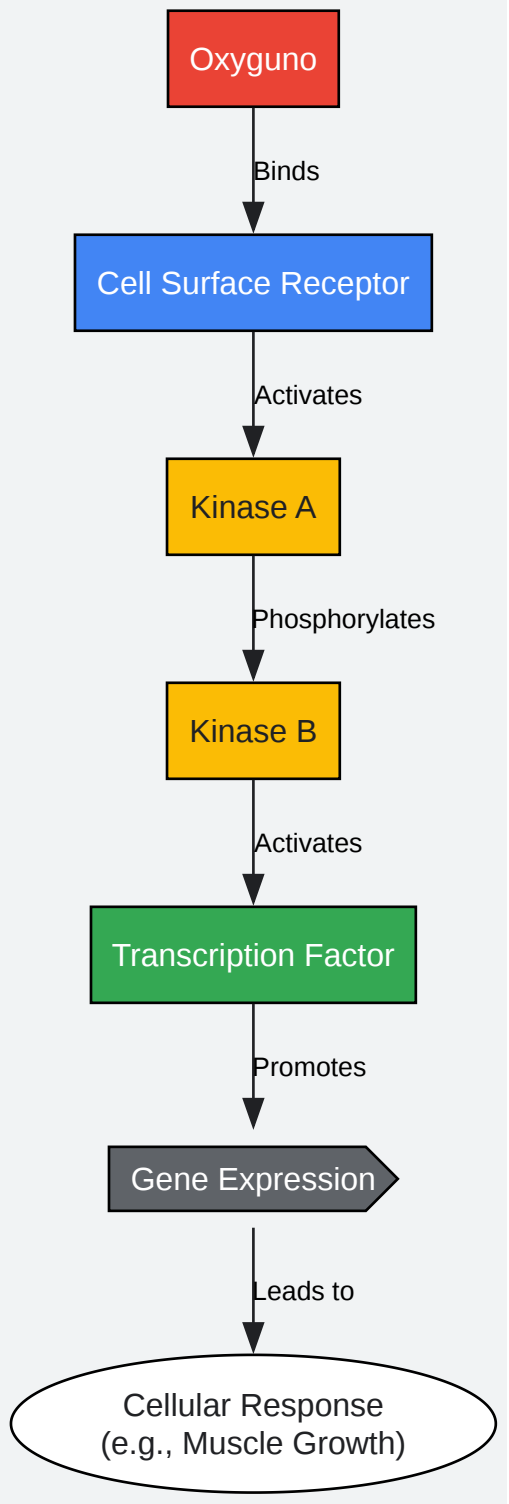

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Caption: Hypothetical signaling pathway modulated by **Oxyguno**.

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